

2,4-Dichloro-5-nitropyrimidine molecular weight and formula

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Compound of Interest

Compound Name: **2,4-Dichloro-5-nitropyrimidine**

Cat. No.: **B015318**

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Technical Data Sheet: 2,4-Dichloro-5-nitropyrimidine

For Researchers, Scientists, and Drug Development Professionals

This document provides core physicochemical properties of **2,4-Dichloro-5-nitropyrimidine**, a chemical compound relevant in various research and development applications.

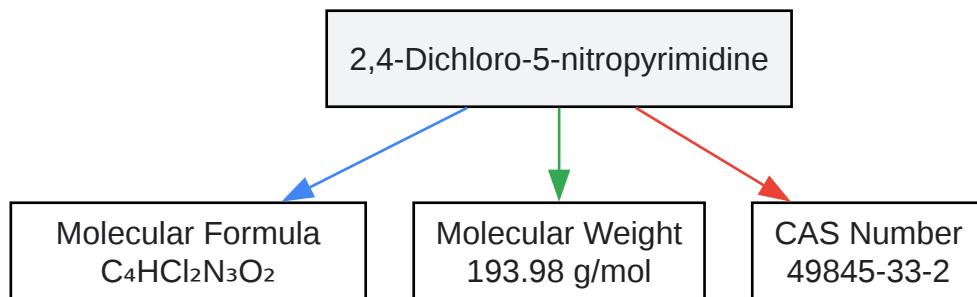
Physicochemical Properties

The fundamental molecular characteristics of **2,4-Dichloro-5-nitropyrimidine** have been determined and are summarized below. This data is essential for experimental design, stoichiometric calculations, and analytical characterization.

Property	Value	Citations
Molecular Formula	C ₄ HCl ₂ N ₃ O ₂	[1] [2] [3] [4] [5]
Molecular Weight	193.98 g/mol	[1] [2] [3] [4] [5]
CAS Number	49845-33-2	[1] [2] [3] [4] [5]

Structural Information

To visualize the logical relationship of the compound's identifiers, the following diagram is provided.



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Core Identifiers of 2,4-Dichloro-5-nitropyrimidine.

Note on Advanced Data: This technical guide focuses on the fundamental molecular weight and formula of **2,4-Dichloro-5-nitropyrimidine**. Detailed experimental protocols for its synthesis or use, as well as its involvement in specific signaling pathways, are beyond the scope of this document and would be found in specific application-oriented research papers.

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References

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- To cite this document: BenchChem. [2,4-Dichloro-5-nitropyrimidine molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at:

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